

Application Notes and Protocols: Synthesis of Pyrimidines Using Phenacyl Thiocyanate

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Compound of Interest

Compound Name: Phenacyl thiocyanate

CAS No.: 5399-30-4

Cat. No.: B189169

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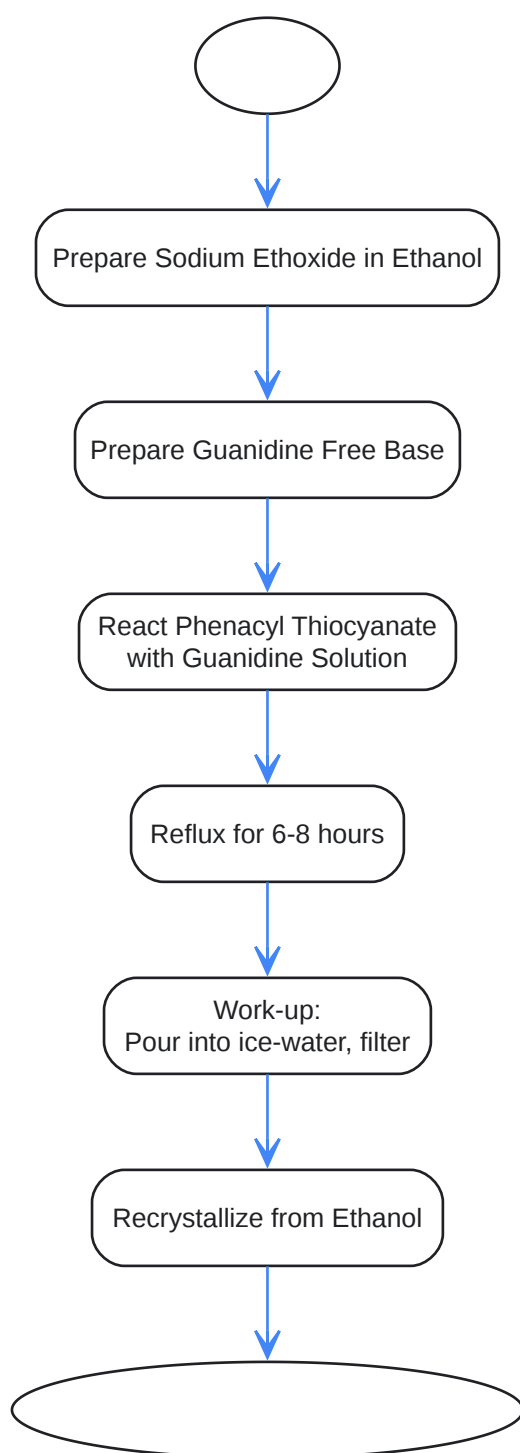
Introduction

Phenacyl thiocyanate, an α -thiocyanato ketone, serves as a versatile precursor in heterocyclic chemistry. Its reactive nature allows for the construction of various ring systems, including the biologically significant pyrimidine core. Pyrimidine derivatives are of great interest in medicinal chemistry and drug development due to their presence in nucleic acids and a wide range of pharmacologically active compounds. This document provides detailed application notes and protocols for the synthesis of 2-aminopyrimidines through the cyclocondensation of **phenacyl thiocyanate** with guanidine.

The primary reaction involves the condensation of **phenacyl thiocyanate** with guanidine hydrochloride in the presence of a base, typically sodium ethoxide, to yield 2-amino-4-phenylpyrimidine. This method offers a straightforward route to substituted pyrimidines, which can be further functionalized to generate libraries of potential drug candidates.

Reaction Scheme

The overall reaction for the synthesis of 2-amino-4-phenylpyrimidine from **phenacyl thiocyanate** and guanidine is depicted below.



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